7-Chloro-2,3-dihydro-4-quinolone HCl safety data sheet (SDS)

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Compound of Interest

Compound Name:	*7-Chloro-2,3-dihydroquinolin-4(1H)-one HCl*
Cat. No.:	*B8132700*

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Technical Whitepaper: 7-Chloro-2,3-dihydro-4-quinolone HCl

Core Identity & Safety Profile for Pharmaceutical Intermediates

Executive Summary

7-Chloro-2,3-dihydro-4(1H)-quinolinone hydrochloride (often abbreviated as 7-CDHQ-HCl) is a critical bicyclic heterocyclic intermediate. It serves as the structural scaffold for the "4-quinolone" class of pharmacophores, most notably in the synthesis of antimalarials (e.g., Hydroxychloroquine derivatives) and antipsychotic analogs (e.g., Aripiprazole derivatives).[1]

Unlike its free base, the hydrochloride salt presents distinct stability advantages but introduces specific acidity-related hazards. This guide bridges the gap between standard SDS data and the practical realities of handling this compound in a drug discovery workflow.

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Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7]

Property	Data
Chemical Name	7-Chloro-2,3-dihydro-4(1H)-quinolinone hydrochloride
Synonyms	7-Chloro-1,2,3,4-tetrahydro-4-oxoquinoline HCl; 7-Chloro-4-chromanone nitrogen analog HCl
CAS Number (Free Base)	21617-15-2 (Note: HCl salt is often custom-generated in situ)
Molecular Formula	C_9H_8ClNO[2][3][4][5][6][7][8] · HCl
Molecular Weight	218.08 g/mol (Salt) / 181.62 g/mol (Base)
Appearance	Off-white to pale yellow crystalline powder
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water (hydrolyzes)
Melting Point	198–202 °C (Decomposes)
Acidity (pKa)	~2.5 (Conjugate acid of the carbonyl oxygen/amine system)

Scientist’s Insight: The "Salt" Factor

> *While the free base is relatively stable, the HCl salt is hygroscopic.[1] Upon exposure to ambient moisture, it can hydrolyze, releasing trace hydrochloric acid fumes.[1] This makes "Store in a cool, dry place" not just a suggestion, but a requirement to prevent degradation of the ketone moiety.[1]*

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Hazard Identification & Risk Assessment (GHS Standards)

Signal Word: DANGER

Hazard Class	Category	H-Code	Hazard Statement
Skin Corrosion/Irritation	1B	H314	Causes severe skin burns and eye damage (due to HCl hydrolysis).
Eye Damage/Irritation	1	H318	Causes serious eye damage.[1]
STOT - Single Exposure	3	H335	May cause respiratory irritation.[1][2]
Acute Toxicity (Oral)	4	H302	Harmful if swallowed.[1]

Precautionary Statements (P-Codes)

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing.[1] Rinse skin with water [or shower].[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do.[1] Continue rinsing.[1]

Technical Application: The Synthesis Pathway

7-CDHQ is rarely the end product; it is a "gateway" molecule. Its primary utility lies in its conversion to 7-chloro-4-hydroxyquinoline (via dehydrogenation) or functionalization at the Nitrogen (N1) or Carbonyl (C4) positions.[1]

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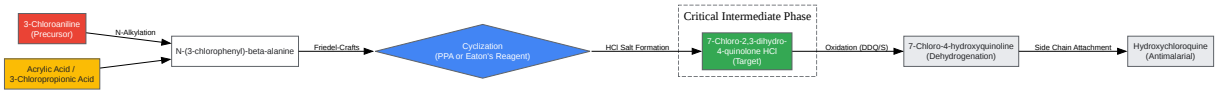
Diagram 1: Synthesis & Application Pathway

This diagram illustrates the genesis of 7-CDHQ from aniline precursors and its downstream utility in pharmaceutical synthesis.



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Caption: Pathway from 3-chloroaniline to 7-CDHQ-HCl and its evolution into antimalarial scaffolds.

Experimental Protocol: Safe Handling & Purification

Objective: Purification of crude 7-Chloro-2,3-dihydro-4-quinolone HCl via recrystallization.
Context: Crude material often contains unreacted aniline or polymeric byproducts from the cyclization step (Polyphosphoric acid method).[1]

Reagents & Equipment

- Solvent: Isopropanol (IPA) or Ethanol/HCl mix.[1]
- Equipment: Round-bottom flask, Reflux condenser, Oil bath, Vacuum filtration setup.[1]
- PPE: Nitrile gloves (double-gloved recommended), Lab coat, Goggles, Fume hood.[1]

Step-by-Step Methodology

- Dissolution (The "Hot" Phase):
  - Charge the crude solid (10 g) into a 250 mL round-bottom flask.

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- Add Isopropanol (50 mL). Note: If the salt is not fully formed, add 1-2 mL of conc. HCl to ensure full protonation.
- Heat to reflux (approx. 82 °C) with stirring. The solid should dissolve completely.[1] If insoluble black specks remain, they are likely polymeric char—filter these out while hot.[1]

- Crystallization (The "Control" Phase):
  - Remove from heat and allow the flask to cool slowly to room temperature. Rapid cooling traps impurities.[1]
  - Once at room temperature, transfer to an ice bath (0–4 °C) for 1 hour to maximize yield.
- Isolation (The "Separation" Phase):
  - Filter the resulting white/off-white crystals using a Buchner funnel.
  - Wash: Rinse the cake with cold Isopropanol (2 x 10 mL).
  - Dry: Dry in a vacuum oven at 45 °C for 6 hours.
- Self-Validating Checkpoint:
  - Melting Point Check: Pure HCl salt should melt/decompose sharply around 198–202 °C. A broad range (<190 °C) indicates retained solvent or aniline impurities.[1]

Diagram 2: Handling & Safety Workflow

Decision tree for handling spills or exposure during the protocol.

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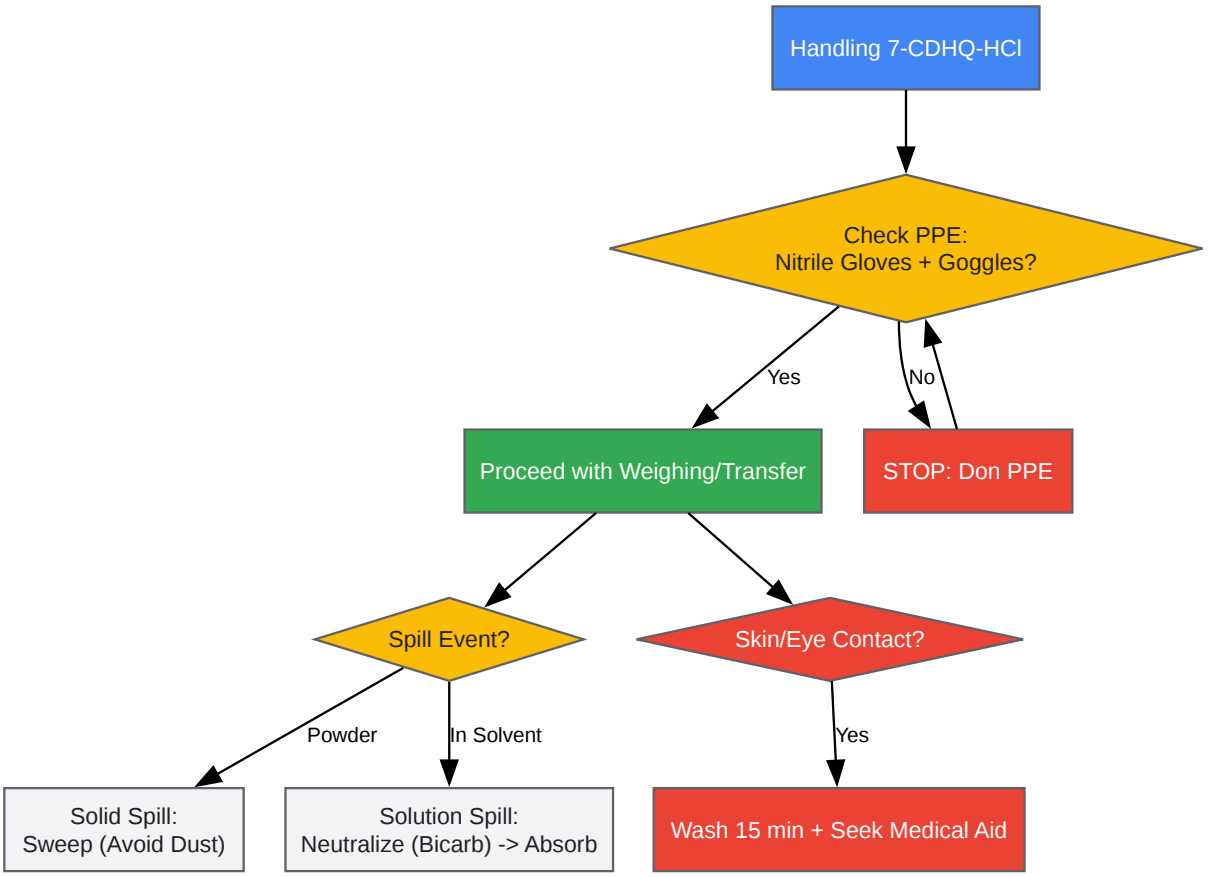

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Caption: Operational safety decision tree for handling 7-CDHQ-HCl in a laboratory setting.

Storage & Stability (The "Shelf-Life" Rules)

As a Senior Scientist, I cannot stress enough the hygroscopic nature of the HCl salt.

- Desiccation is Mandatory: Store under nitrogen or argon atmosphere if possible. If not, use a desiccator with active silica gel.[1]
- Light Sensitivity: The quinolone ring can undergo photo-oxidation over months.[1] Store in amber glass vials.

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- Incompatibility: Keep away from strong bases (NaOH, KOH) and strong oxidizing agents.[1] Contact with bases will liberate the free base and potentially generate heat.[1]

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